

# Spirodiclofen IRAC classification group 23

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## Compound Focus: Spirodiclofen

CAS No.: 148477-71-8

Cat. No.: S003090

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## Chemical Profile and Properties

**Spirodiclofen** is a synthetic tetrone acid derivative acaricide and insecticide. Key identifiers and properties are summarized in the table below.

Property	Description
IUPAC Name	3-(2,4-dichlorophenyl)-2-oxo-1-oxaspiro[4.5]dec-3-en-4-yl 2,2-dimethylbutyrate [1]
Chemical Formula	C <sub>21</sub> H <sub>24</sub> Cl <sub>2</sub> O <sub>4</sub> [1]
CAS RN	148477-71-8 [1]
Molecular Mass	411.32 g·mol <sup>-1</sup> [1]
Appearance	White to yellow powder [1]
Melting Point	94.8 °C [1]
IRAC Group	23: Inhibitors of acetyl-CoA carboxylase [2]
Chemical Class	Tetrone acid derivatives [2]

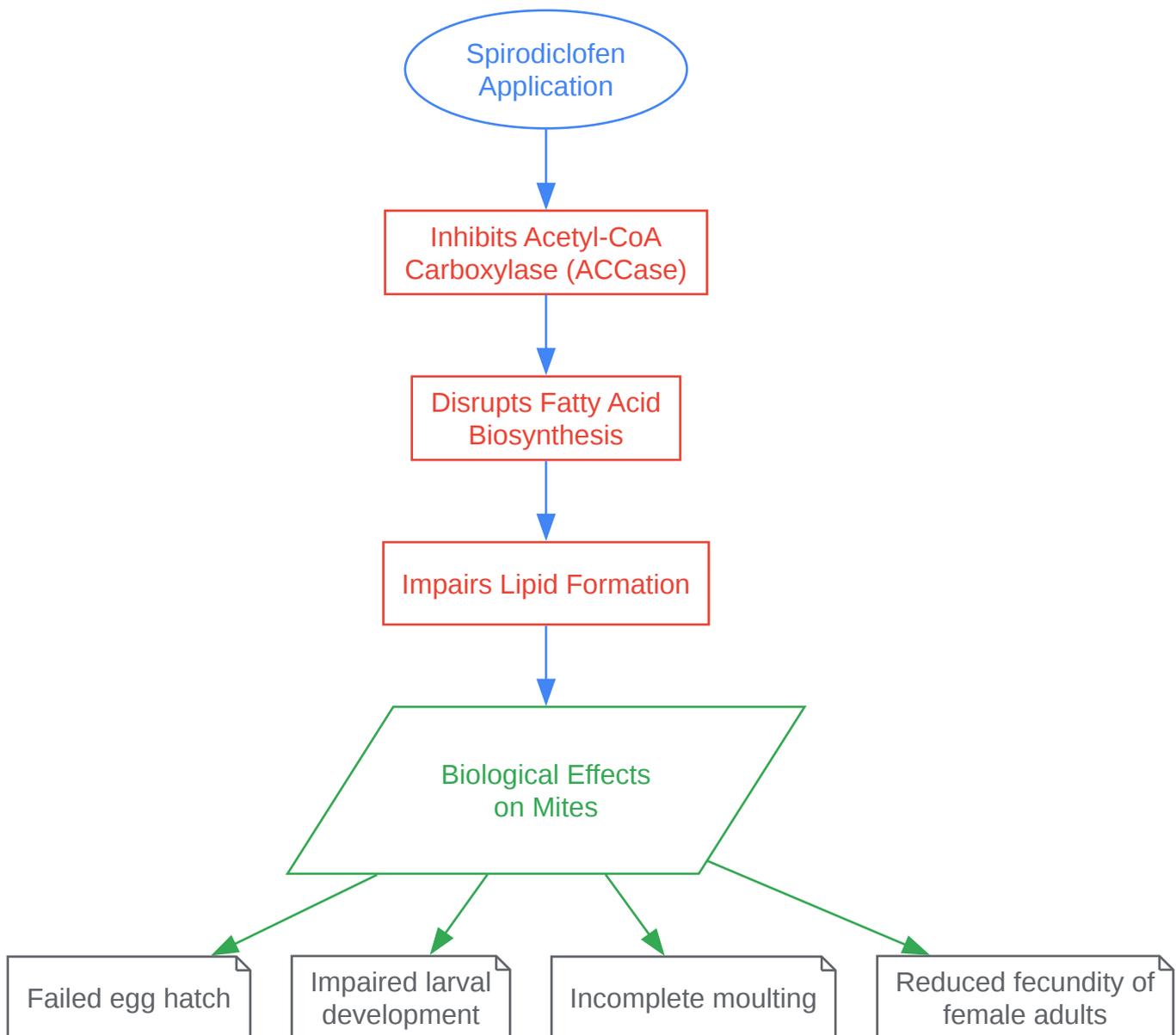
### Solubility and Partitioning:

- **Water Solubility (at 20°C, pH 7):** 0.05 mg L<sup>-1</sup> (Low) [1]
- **Organic Solvent Solubility:** Highly soluble (200,000 - 250,000 mg L<sup>-1</sup>) in common solvents like xylene, ethyl acetate, and dichloromethane [1]
- **Octanol-Water Partition Coefficient (Log P):** 5.1 (High), indicating high lipophilicity [1]

## Mode of Action and Biological Activity

**Spirodiclofen** is a **selective, non-systemic** acaricide that primarily acts by **inhibiting lipid biosynthesis** [1].

The following diagram illustrates its mode of action and biological consequences.



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**Spirodiclofen** mode of action and biological impact pathway.

This disruption in energy metabolism and structural component synthesis manifests across the mite life cycle [1] [3]:

- **Ovicidal Activity:** Leads to **failed egg hatch** [4]
- **Larvicidal/Nymphicidal Activity:** Causes **incomplete moulting** and subsequent death; impairs larval development [4]
- **Adulticidal Activity:** Reduces fecundity and fertility of female adults; female adults deposit non-viable nymphs [4]

## Target Pests and Application Use

**Spirodiclofen** provides broad-spectrum control against various mite pests and some insects.

Category	Target Pests (Examples)
<b>Primary Targets (Mites)</b>	Mites from families including Tetranychidae, Eriophyidae, Tarsonemidae, and Tenuipalpidae [1] [3] [5]
<b>Secondary Targets (Insects)</b>	Scale insects (e.g., San Jose scale, Mussel scale), Pear sucker (Psylla), Earwigs, Aphids, Whitefly [1] [6]

### Application Details:

- **Example Crops:** Used on fruit trees (pome fruit, stone fruit, citrus), grapes, almonds, tomatoes, cucumbers, and ornamentals [1] [6]
- **Formulation:** Commonly supplied as a suspension concentrate (SC) for foliar spray application [1]
- **Resistance Management:** As an IRAC Group 23 insecticide, it should be used in rotation with compounds from different MoA groups for effective insecticide resistance management (IRM) [7]

## Key Experimental Considerations

For researchers designing experiments with **spirodiclofen**, several practical aspects require attention.

- **Sample Processing:** Account for the high log P (5.1) during residue analysis in biological and environmental matrices. Likely requires specialized extraction techniques for lipophilic compounds.
- **Bioactivity Observation Windows:** Due to its unique MoA, observe sub-lethal effects over time. Monitor for reduced egg viability, disrupted molting, and impaired female reproduction rather than immediate knockdown mortality [3] [4].
- **Commercial Transition:** Note that Gowan Company acquired global rights to **spirodiclofen** from Bayer AG in 2020, which may impact sourcing of technical material and reference standards [5].

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## References

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